

Application of BRD-8899 in High-Throughput Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: BRD-8899

Cat. No.: B15604223

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Introduction

BRD-8899 is a potent and selective small molecule inhibitor of Serine/Threonine Kinase 33 (STK33), discovered through a high-throughput biochemical screen.^[1] It exhibits an IC₅₀ of 11 nM for STK33.^{[1][2]} Originally investigated as a potential therapeutic for KRAS-dependent cancers, subsequent studies showed that while **BRD-8899** is cell-permeable and active in cells, it does not affect the viability of KRAS-mutant cancer cell lines.^{[1][3][4]} However, its well-characterized biochemical potency and demonstrated cellular activity make it a useful tool for studying STK33 and related pathways. These notes provide detailed protocols for utilizing **BRD-8899** in high-throughput screening (HTS) and cell-based assays.

Data Presentation

Table 1: Biochemical Potency of BRD-8899 against STK33

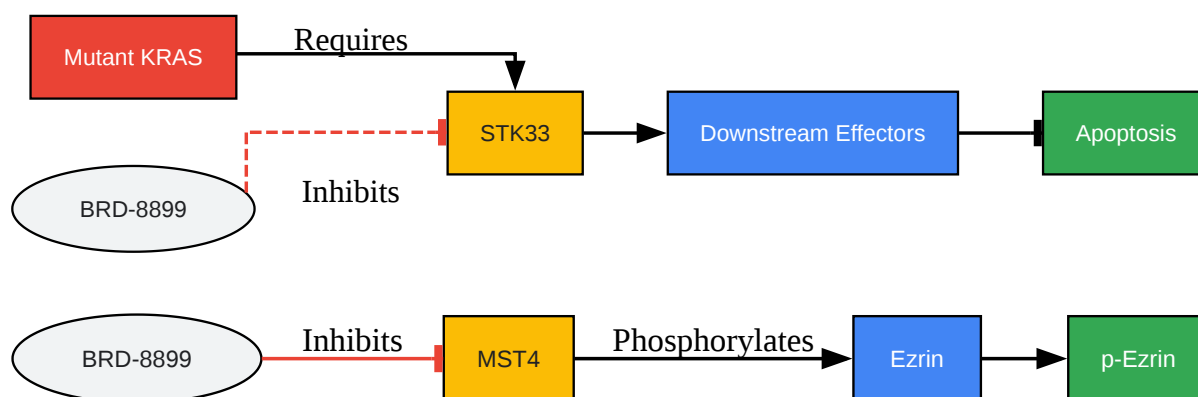
Compound	Target	Assay Type	IC50 (nM)
BRD-8899	STK33	Biochemical Kinase Assay	11

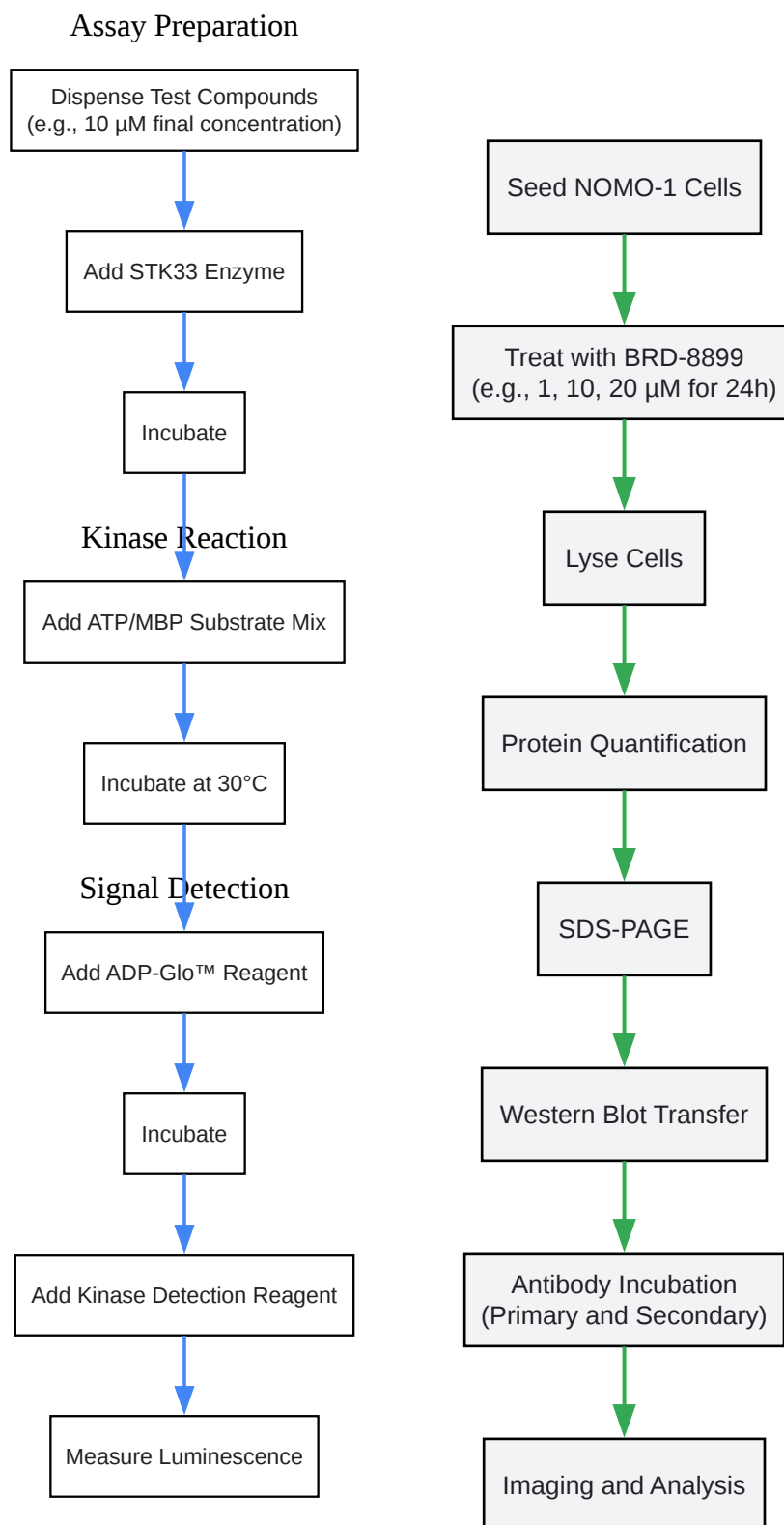
Table 2: Cellular Activity of BRD-8899

Cell Line	Compound	Concentration Range Tested	Biomarker	Observed Effect
NOMO-1	BRD-8899	Up to 20 μ M	Phosphorylation of ezrin (MST4 substrate)	Decreased phosphorylation
35 Cancer Cell Lines	BRD-8899	Up to 20 μ M	Cell Viability	No effect

Signaling Pathways

The following diagrams illustrate the proposed (but ultimately unconfirmed for KRAS-dependency) and confirmed signaling pathways involving **BRD-8899's** targets.





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References

- 1. STK33 kinase inhibitor BRD-8899 has no effect on KRAS-dependent cancer cell viability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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- 4. researchgate.net [researchgate.net]
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